Spectroscopic data for (Z)-2-Heptenal identification

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Compound of Interest

Compound Name:	*2-Heptenal*
CAS No.:	*29381-66-6*
Cat. No.:	*B7767749*

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An In-depth Technical Guide to the Spectroscopic Identification of (Z)-**2-Heptenal**

This guide provides a comprehensive analysis of the spectroscopic data essential for the unambiguous identification of (Z)-**2-Heptenal** (CAS No: 57266-86-1).[1][2] Intended for researchers, analytical scientists, and professionals in drug development, this document synthesizes foundational principles with practical, field-proven methodologies. We will explore the core techniques of Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy, detailing the characteristic spectral signatures of (Z)-**2-Heptenal** and the causality behind the experimental choices.

Molecular Profile: (Z)-2-Heptenal

(Z)-**2-Heptenal** is an unsaturated aldehyde with a distinct molecular architecture that gives rise to a unique spectroscopic fingerprint. A thorough understanding of its structure is paramount for accurate spectral interpretation.

- Molecular Formula: $C_7H_{12}O$[1][2][3][4][5][6]
- Molecular Weight: 112.17 g/mol [2]

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- Structure: The molecule consists of a seven-carbon chain with a carbonyl group at the C1 position and a cis- (or Z-) configured carbon-carbon double bond between C2 and C3.[2] This α,β-unsaturation is a key feature influencing its spectral properties.

Caption: Molecular structure of (Z)-**2-Heptenal** with atom numbering for NMR.

Mass Spectrometry (MS): Elucidating Fragmentation

For a volatile organic compound (VOC) like (Z)-**2-Heptenal**, Gas Chromatography-Mass Spectrometry (GC-MS) is the analytical method of choice.[7][8] It provides both retention time data for separation and a mass spectrum for structural confirmation.

Principles of Electron Ionization (EI) MS

In EI-MS, the analyte is bombarded with high-energy electrons (typically 70 eV), causing it to ionize and fragment in a reproducible manner. The resulting mass-to-charge ratio (m/z) of the molecular ion (M^+) and its fragment ions creates a unique mass spectrum. The fragmentation pattern is dictated by the molecule's structure, with cleavage occurring at the weakest bonds and forming the most stable carbocations or radical cations.

Interpreting the Mass Spectrum of (Z)-2-Heptenal

The mass spectrum of (Z)-**2-Heptenal** is characterized by several key fragments. The molecular ion peak (M^+) is expected at m/z 112, corresponding to the molecular weight of the compound.

Key fragmentations include:

- α-Cleavage: Loss of the aldehyde proton (H) or the entire formyl group (-CHO) can occur. Loss of the ethyl group from the end of the chain is also common.

- McLafferty Rearrangement: This classic rearrangement is typically seen in carbonyl compounds with accessible γ-hydrogens.[9] However, due to the C2=C3 double bond, the typical McLafferty rearrangement involving cleavage between the α and β carbons is not favored. Alternative rearrangements and cleavages dominate.

Data Summary: Mass Spectrometry

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The following table summarizes the prominent ions observed in the electron ionization mass spectrum of (Z)-**2-Heptenal**.

m/z	Relative Intensity (%)	Proposed Fragment Ion
112	Low	$[C_7H_{12}O]^{+\cdot}$ (Molecular Ion, M^+)
83	~65%	$[M - CHO]^+$ or $[M - C_2H_5]^+$
55	~59%	$[C_4H_7]^+$
41	100%	$[C_3H_5]^+$ (Allyl cation - Base Peak)
39	~62%	$[C_3H_3]^+$
27	~66%	$[C_2H_3]^+$
Data sourced from NIST and PubChem databases.[1][10]		

Experimental Protocol: GC-MS Analysis

This protocol outlines a self-validating system for the analysis of (Z)-**2-Heptenal**.

- Sample Preparation: Prepare a 100 ppm solution of (Z)-**2-Heptenal** in a high-purity solvent (e.g., hexane or methanol).
- GC System Configuration:
  - Injector: Split/splitless inlet, operated in split mode (e.g., 50:1 split ratio) at 250°C.
  - Column: A mid-polarity capillary column (e.g., DB-Wax or equivalent, 30 m x 0.25 mm ID x 0.25 µm film thickness) is recommended for good peak shape.[5] The NIST database also provides retention indices for non-polar columns like DB-1.[3][6]
  - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
  - Oven Program: Start at 50°C, hold for 2 minutes, then ramp at 10°C/min to 230°C and hold for 5 minutes.

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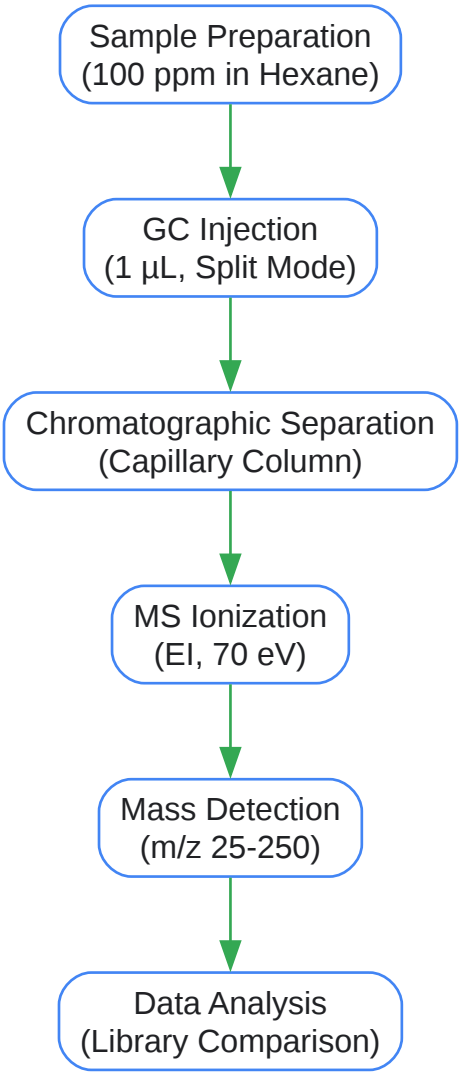
- MS System Configuration:
  - Ion Source: Electron Ionization (EI) at 70 eV.
  - Source Temperature: 230°C.
  - Mass Range: Scan from m/z 25 to 250.
- Analysis: Inject 1 µL of the sample. The resulting total ion chromatogram (TIC) and the mass spectrum of the corresponding peak are compared against a reference library (e.g., NIST) for positive identification.[11]



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Caption: Standard experimental workflow for GC-MS analysis of volatile compounds.

Infrared (IR) Spectroscopy: Probing Functional Groups

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The absorption of infrared radiation corresponds to specific bond vibrational frequencies.

Principles of IR Absorption for Aldehydes

Aldehydes have highly characteristic IR absorption bands. For an α,β-unsaturated aldehyde like (Z)-**2-Heptenal**, electronic conjugation between the C=C double bond and the C=O carbonyl group lowers the vibrational frequency (wavenumber) of the carbonyl stretch compared to a saturated aldehyde.[9][12]

Interpreting the IR Spectrum of (Z)-2-Heptenal

The key diagnostic peaks for (Z)-**2-Heptenal** are:

- C-H Stretch (Aldehyde): Two moderate bands are expected, one near 2820 cm^{-1} and a particularly diagnostic one near 2720 cm^{-1}.[12]
- C-H Stretch (Alkyl & Vinylic): Absorptions just below 3000 cm^{-1} for sp^3 C-H bonds and just above 3000 cm^{-1} for the sp^2 C-H bonds of the double bond.[13]
- C=O Stretch (Carbonyl): A very strong, sharp absorption in the range of 1710-1685 cm^{-1} due to conjugation.[9][12]
- C=C Stretch: A moderate absorption around 1640 cm^{-1}.

Data Summary: Infrared Spectroscopy

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Wavenumber (cm^{-1})	Intensity	Bond Vibration
~2960, 2930, 2870	Medium-Strong	C-H Stretch (sp^3)
~2720	Medium	C-H Stretch (Aldehydic, Fermi resonance)
~1690	Very Strong	C=O Stretch (Conjugated Aldehyde)
~1640	Medium	C=C Stretch (Vinylic)
~1460	Medium	C-H Bend (CH_2)
~970	Medium-Strong	=C-H Bend (out-of-plane, trans) - Note: A weaker or different band is expected for the Z-isomer.

Data represents typical values for α,β-unsaturated aldehydes. [9][12]

Experimental Protocol: Attenuated Total Reflectance (ATR) FTIR

ATR-FTIR is an ideal technique for liquid samples as it requires minimal sample preparation.

- Instrument Preparation: Ensure the ATR crystal (typically diamond or zinc selenide) is clean. Record a background spectrum of the clean, empty crystal.
- Sample Application: Place a single drop of neat (Z)-**2-Heptenal** liquid directly onto the center of the ATR crystal, ensuring it is fully covered.
- Spectrum Acquisition: Acquire the sample spectrum. Typically, 16 to 32 scans are co-added at a resolution of 4 cm^{-1} to achieve a good signal-to-noise ratio.
- Data Processing: The acquired spectrum is automatically ratioed against the background spectrum to produce the final absorbance or transmittance IR spectrum.

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- Cleaning: Thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol) and a soft lab wipe.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Definitive Structure Mapping

NMR spectroscopy provides the most detailed information about the molecular structure, including the carbon framework and the connectivity of protons.

Principles of ^{1}H and ^{13}C NMR

NMR spectroscopy relies on the magnetic properties of atomic nuclei (like ^{1}H and ^{13}C). When placed in a strong magnetic field, these nuclei can absorb radiofrequency energy at specific frequencies. This "resonance frequency" is highly sensitive to the local electronic environment, a phenomenon known as the chemical shift (δ), measured in parts per million (ppm).

Interpreting the NMR Spectra of (Z)-2-Heptenal

^{1}H NMR Spectrum (Predicted):

- Aldehyde Proton (H1): The most deshielded proton, appearing around δ 9.4-9.6 ppm as a doublet, coupling to the adjacent vinylic proton (H2).
- Vinylic Protons (H2, H3): These protons are in the δ 6.0-6.9 ppm region. H2 will appear as a doublet of doublets (dd), while H3 will be a doublet of triplets (dt). The key diagnostic feature is the coupling constant (J value) between H2 and H3. For a Z (cis) configuration, the ^{3}JH2-H3 coupling constant is expected to be in the range of 10-12 Hz.
- Allylic Protons (H4): These protons adjacent to the double bond appear around δ 2.2-2.4 ppm as a multiplet.
- Alkyl Protons (H5, H6): These methylene groups will be found in the typical alkyl region of δ 1.3-1.6 ppm.
- Methyl Protons (H7): The terminal methyl group will appear as a triplet around δ 0.9 ppm.

^{13}C NMR Spectrum (Predicted):

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- Carbonyl Carbon (C1): The most deshielded carbon, expected around δ 192-195 ppm.
- Vinylic Carbons (C2, C3): These sp^2 carbons will appear in the δ 130-160 ppm range.
- Alkyl Carbons (C4-C7): These sp^3 carbons will appear in the upfield region, typically from δ 13-35 ppm.

Data Summary: NMR Spectroscopy (Predicted)

^{1}H NMR (in $CDCl_3$)

Proton Assignment	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H1 (-CHO)	**9.4 - 9.6**	**Doublet (d)**	**~8 Hz**
H2 (=CH-)	6.0 - 6.2	Doublet of Doublets (dd)	~11, 8 Hz
H3 (=CH-)	6.7 - 6.9	Doublet of Triplets (dt)	~11, 7 Hz
H4 (-CH_2-)	2.2 - 2.4	Multiplet	-
H5, H6 (-CH_2CH_2-)	1.3 - 1.6	Multiplet	-

| H7 (-CH_3) | 0.9 - 1.0 | Triplet (t) | ~7 Hz |

^{13}C NMR (in $CDCl_3$)

Carbon Assignment	Chemical Shift (δ, ppm)
C1 (C=O)	**193.5**
C2 (=CH)	131.0
C3 (=CH)	158.0
C4 (CH_2)	32.5
C5 (CH_2)	29.0
C6 (CH_2)	22.0

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| C7 (CH_3) | 13.8 |

Experimental Protocol: NMR Sample Preparation and Analysis

A high-quality spectrum requires meticulous sample preparation.[14]

- Sample Weighing: Accurately weigh 10-25 mg of (Z)-**2-Heptenal** for ^1H NMR (or 50-100 mg for ^{13}C NMR) into a clean, dry vial.[15][16]
- Solvent Addition: Add approximately 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$) containing 0.03% Tetramethylsilane (TMS) as an internal reference (δ = 0.00 ppm).[15][16]
- Dissolution & Transfer: Ensure the sample is fully dissolved. If any particulate matter is present, filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean 5 mm NMR tube.[15]
- Analysis: Place the labeled NMR tube into the spectrometer's autosampler or manually insert it into the magnet. Acquire the spectrum using standard instrument parameters for ^1H and ^{13}C analysis.
- Processing: Apply Fourier transformation to the acquired Free Induction Decay (FID) signal, followed by phasing and baseline correction to obtain the final spectrum.

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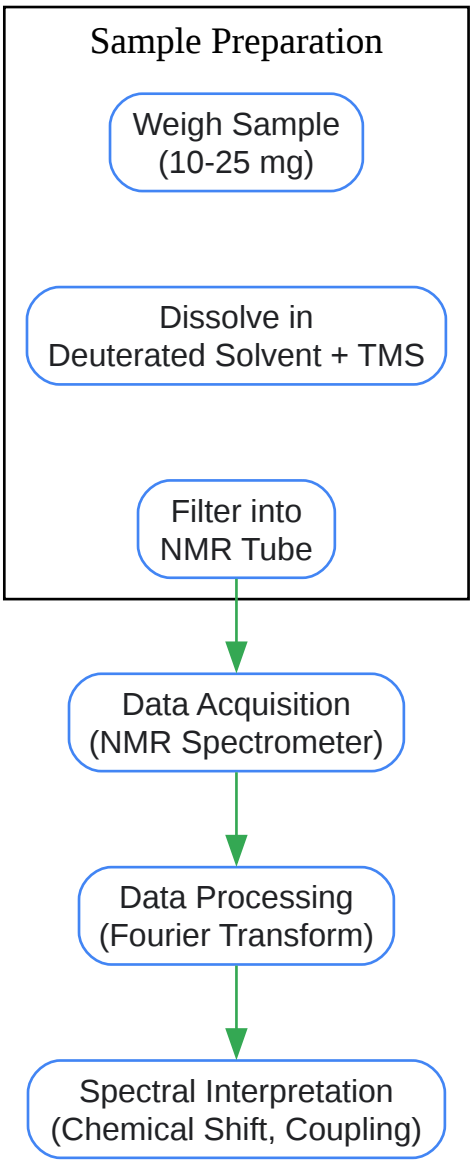

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Caption: Workflow for NMR sample preparation and spectral analysis.

Conclusion

The identification of (Z)-**2-Heptenal** is reliably achieved through a multi-technique spectroscopic approach. GC-MS confirms the molecular weight and provides a characteristic fragmentation pattern. FTIR spectroscopy validates the presence of the key α,β-unsaturated aldehyde functional group. Finally, ^{1}H and ^{13}C NMR spectroscopy provide unambiguous structural confirmation, with the proton coupling constants serving as definitive proof of the (Z)-

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stereochemistry. The integration of these techniques, guided by the robust protocols outlined herein, ensures a high degree of confidence and scientific integrity in the analytical result.

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